

# The Multifaceted Biological Activities of Geraniol: A Technical Guide

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## Compound of Interest

Compound Name: Geraniol

Cat. No.: B1671447

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For Researchers, Scientists, and Drug Development Professionals

**Geraniol**, a naturally occurring acyclic monoterpene alcohol found in the essential oils of various aromatic plants, has garnered significant attention within the scientific community for its diverse pharmacological properties. This technical guide provides an in-depth overview of the primary biological activities of **geraniol**, with a focus on its anticancer, anti-inflammatory, antimicrobial, and neuroprotective effects. The information presented herein is intended to serve as a comprehensive resource for researchers and professionals involved in drug discovery and development.

## Anticancer Activity

**Geraniol** has demonstrated potent anticancer activity across a range of cancer cell lines and in vivo models. Its mechanisms of action are multifaceted, primarily involving the induction of apoptosis, cell cycle arrest, and modulation of key signaling pathways involved in cancer progression.

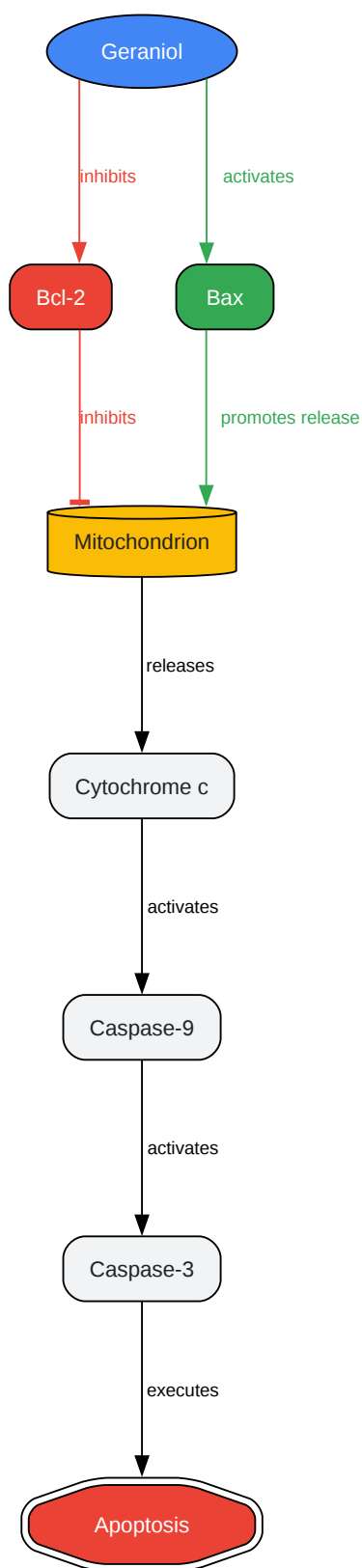
## Quantitative Data: Cytotoxicity of Geraniol (IC50 Values)

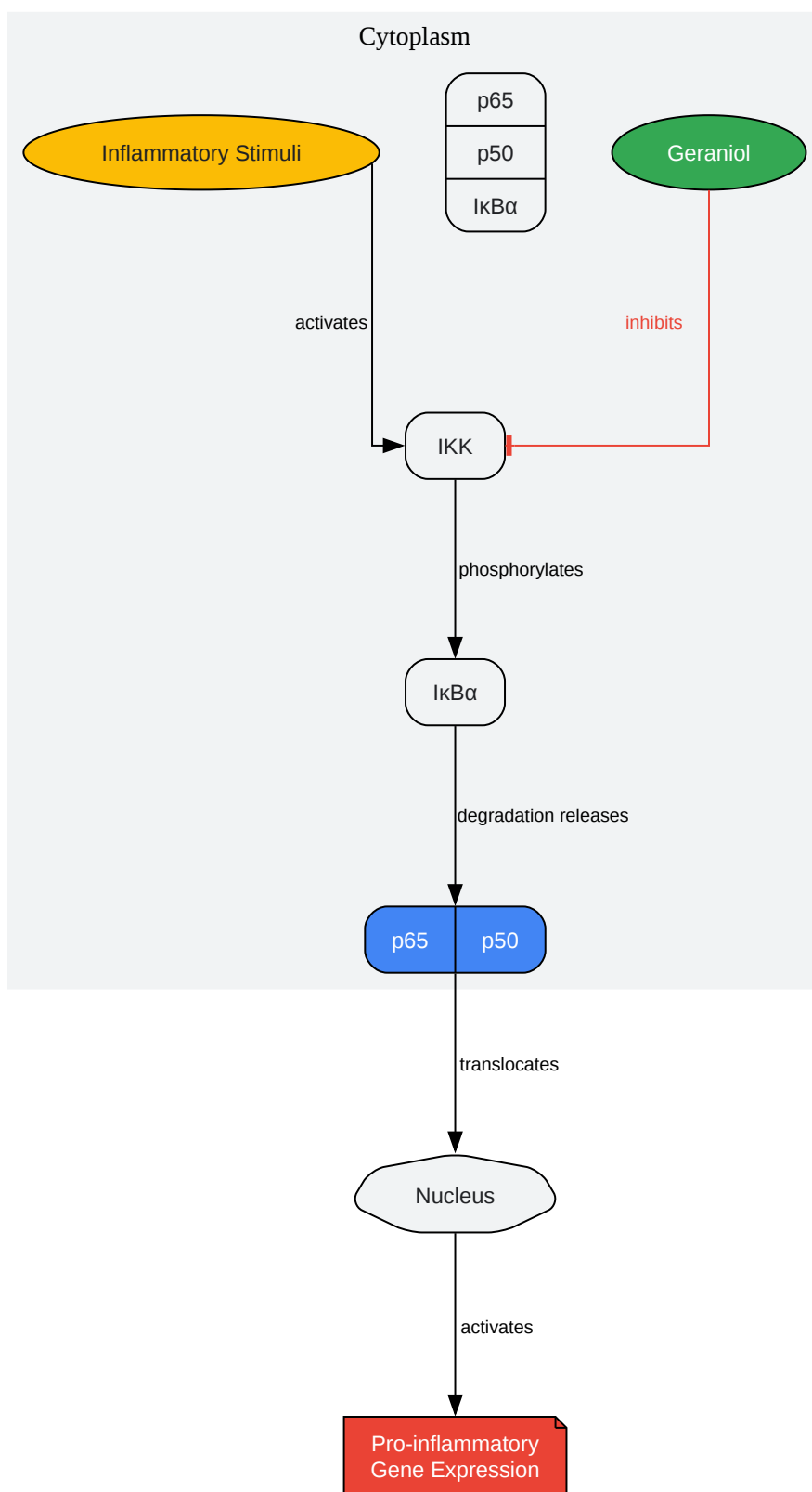
The following table summarizes the half-maximal inhibitory concentration (IC50) values of **geraniol** against various cancer cell lines, providing a quantitative measure of its cytotoxic potency.

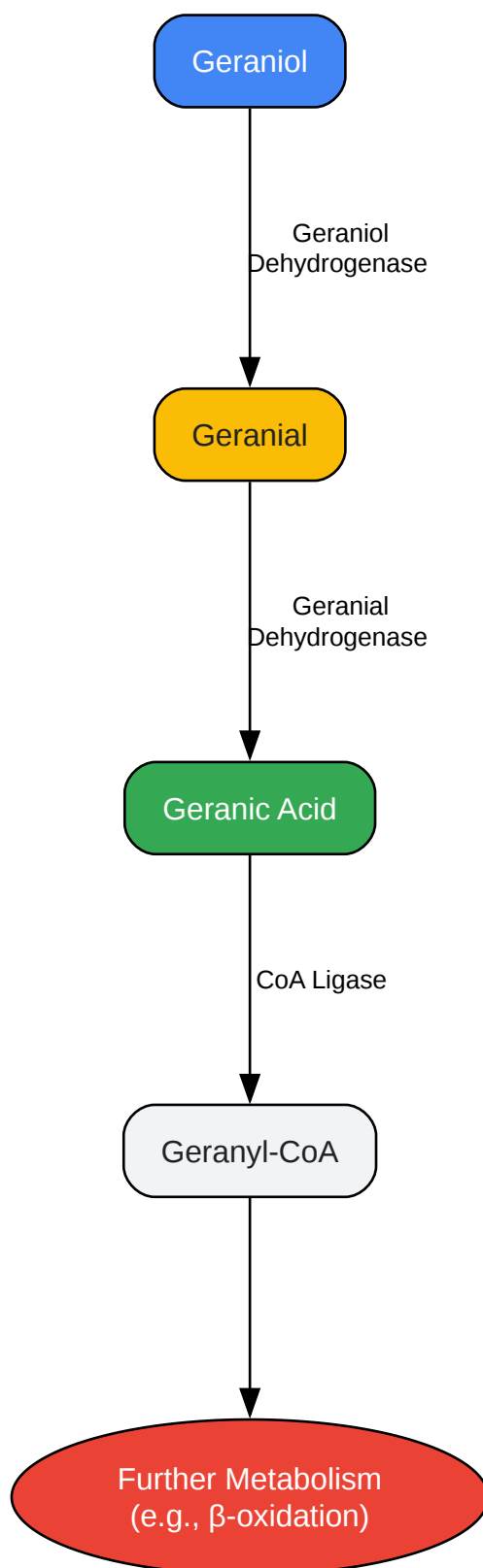
Cell Line	Cancer Type	IC50 Value (µM)	Reference
Colo-205	Colon Cancer	20	[1]
LoVo	Colon Cancer	32.1 µg/mL	[2]
P388	Murine Leukemia	22.34-32.29 µg/mL	[3]
U87	Glioma	41.3 µg/mL	[2]
TPC-1	Thyroid Cancer	25	

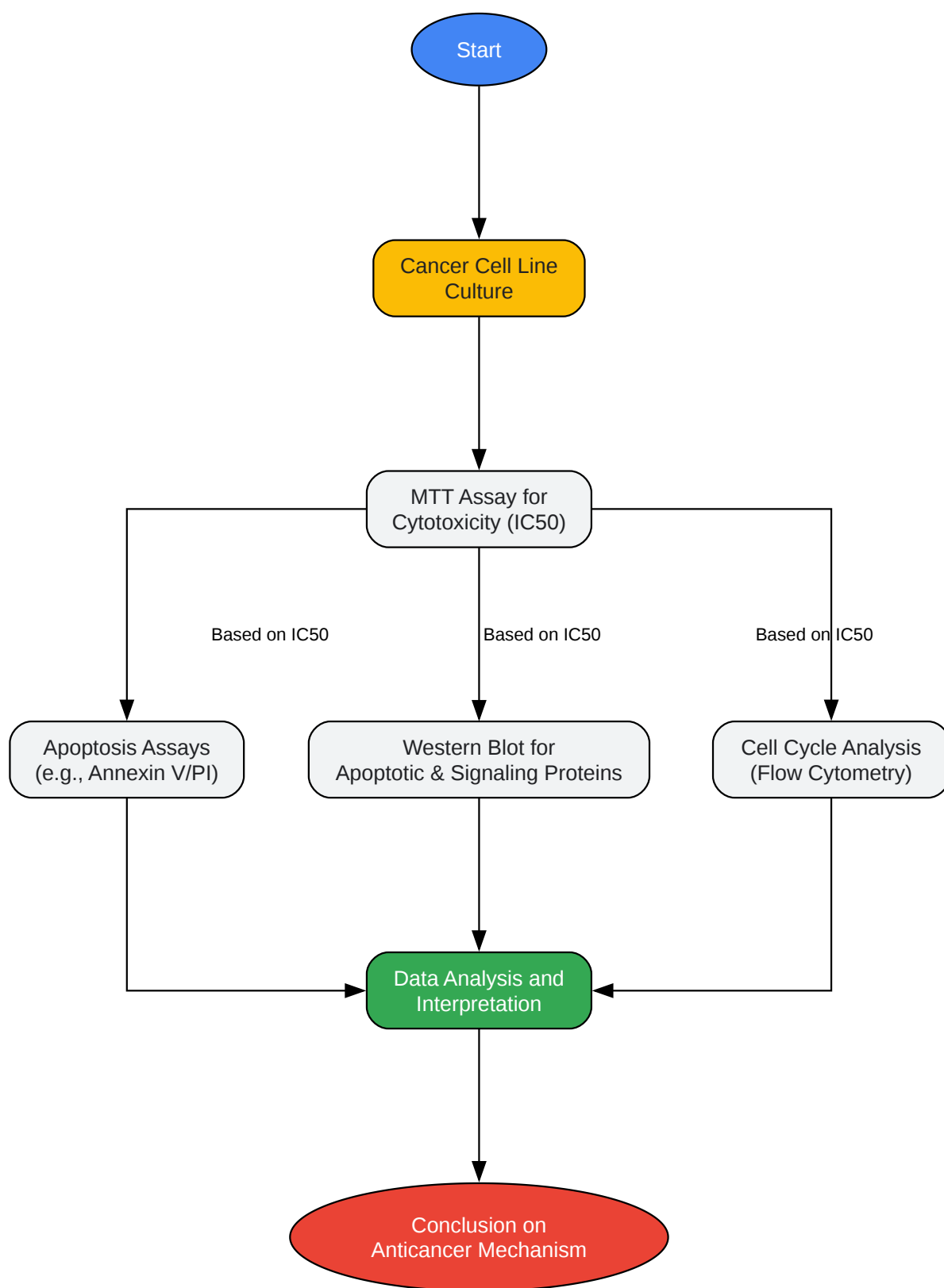
## Signaling Pathways in Anticancer Activity

**Geraniol**'s anticancer effects are mediated through the modulation of several critical signaling pathways. A key mechanism is the induction of apoptosis, or programmed cell death. **Geraniol** has been shown to upregulate pro-apoptotic proteins like Bax and downregulate anti-apoptotic proteins such as Bcl-2. This shift in the Bax/Bcl-2 ratio disrupts the mitochondrial membrane potential, leading to the release of cytochrome c and subsequent activation of the caspase cascade, ultimately resulting in apoptotic cell death.









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- To cite this document: BenchChem. [The Multifaceted Biological Activities of Geraniol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1671447#what-are-the-primary-biological-activities-of-geraniol\]](https://www.benchchem.com/product/b1671447#what-are-the-primary-biological-activities-of-geraniol)

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